

# Operational Guide: Methyl 2-(4-hydroxyphenoxy)acetate Handling & Disposal

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## Compound of Interest

Compound Name:	Methyl 2-(4-hydroxyphenoxy)acetate
CAS No.:	70067-75-3
Cat. No.:	B1268873

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## Strategic Risk Assessment & Chemical Behavior

As a Senior Application Scientist, I prioritize understanding the mechanism of hazard over rote memorization. **Methyl 2-(4-hydroxyphenoxy)acetate** is an ester derivative of hydroquinone/phenoxyacetic acid. While often handled as a stable intermediate in drug discovery, its disposal profile is governed by two chemical realities:

- **Ester Hydrolysis:** Under basic conditions (or enzymatic activity in waste streams), the methyl ester linkage hydrolyzes, releasing methanol and (4-hydroxyphenoxy)acetic acid. The latter retains phenolic properties, necessitating strict segregation from strong oxidizers to prevent the formation of quinones or exothermic polymerization.
- **Physical State:** Typically a solid at room temperature (Melting Point ~55-58°C), it is often generated in solution during synthesis. Your disposal path depends entirely on whether the waste is the isolated solid or the mother liquor.

## Hazardous Profile Summary

Parameter	Specification	Operational Implication
CAS Number	70067-75-3	Unique identifier for waste manifesting.
GHS Classification	Irritant (Cat 2)	Causes skin/eye irritation (H315, H319).
Reactivity	Ester / Phenolic Ether	Incompatible with strong bases and strong oxidizers.[1][2]
RCRA Status (US)	Non-Listed	Not P- or U-listed. Regulate as "Hazardous Waste" due to toxicity/irritant characteristics.

## Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient for organic esters, which can permeate latex networks.

- Hand Protection: Nitrile rubber (minimum thickness 0.11 mm) is required. For prolonged contact or spill cleanup, upgrade to "Silver Shield" or laminate gloves.
- Respiratory: If handling the dry powder outside a fume hood (not recommended), a N95 particulate respirator is the absolute minimum; a half-mask with P100/OV cartridges is preferred.
- Eye Protection: Chemical splash goggles are mandatory. Safety glasses with side shields offer insufficient protection against fine powder migration or splashes.

## Disposal Workflow & Decision Logic

The following self-validating system ensures compliance with EPA/RCRA standards (or equivalent local regulations).

### Protocol A: Solid Waste (Isolated Compound)

Applicable for: Expired reagents, spill cleanup debris, contaminated weighing boats.

- Containment: Do not throw loose powder into the trash. Collect the solid in a sealable, wide-mouth HDPE jar or double-bag in clear polyethylene bags (minimum 4 mil thickness).
- Labeling: Label as "Hazardous Waste - Solid, Organic." Explicitly list constituents: "**Methyl 2-(4-hydroxyphenoxy)acetate, 95%.**"
- Segregation: Keep separate from "Oxidizing Solids" to prevent potential ignition.

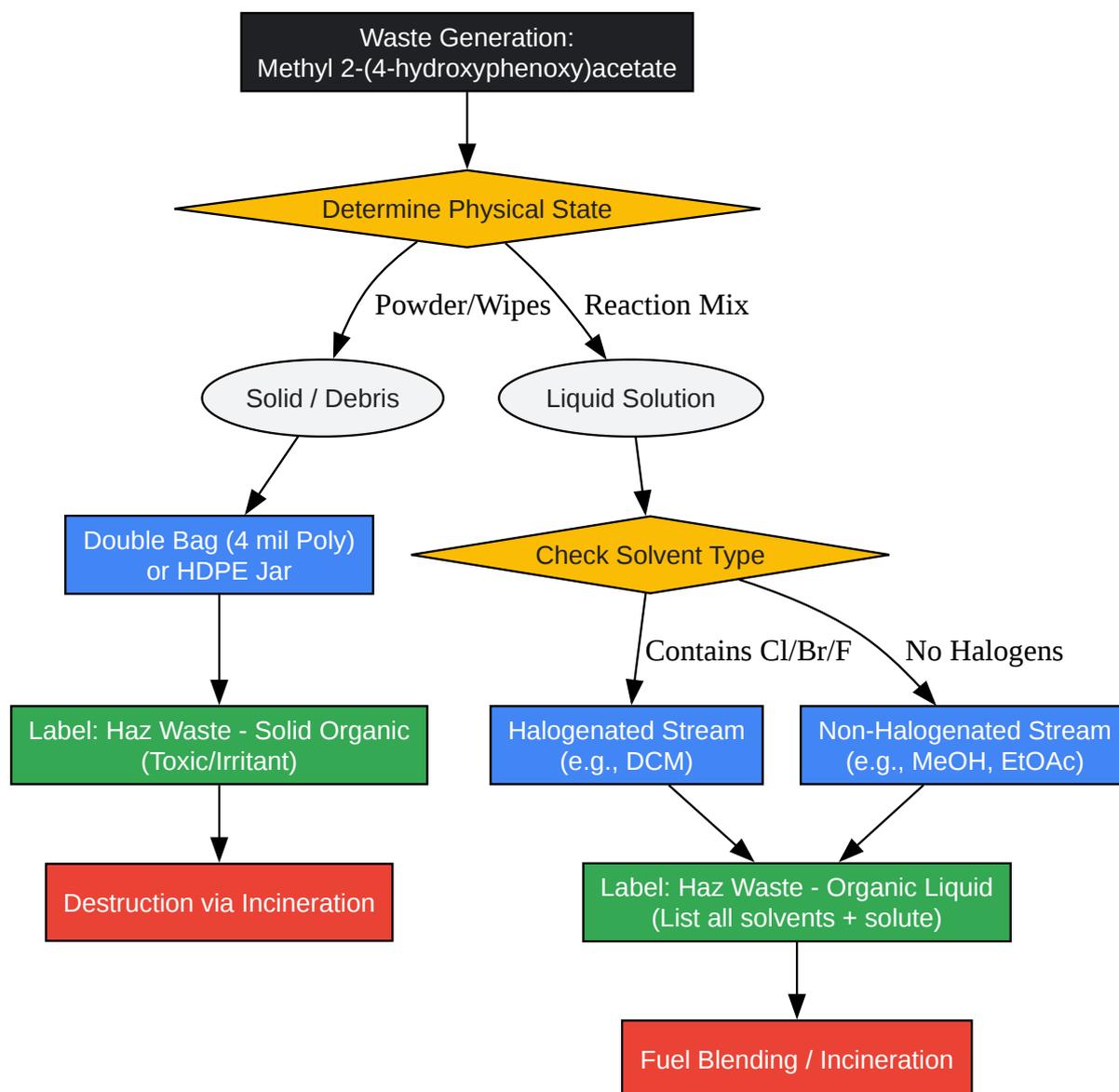
## Protocol B: Liquid Waste (Mother Liquors/Solvents)

Applicable for: Reaction mixtures, HPLC effluent.

- Solvent Characterization: Determine the primary solvent.
  - If Halogenated (DCM, Chloroform): Segregate into Halogenated Waste.
  - If Non-Halogenated (Methanol, Ethyl Acetate): Segregate into Non-Halogenated Organic Waste.
- pH Check: Ensure the waste stream is not strongly basic ( $\text{pH} > 10$ ). High pH accelerates hydrolysis, potentially increasing pressure in the container due to methanol release or heat generation. Neutralize to pH 6-8 if necessary before bottling.
- Container: Use chemically resistant HDPE carboys. Avoid glass for floor storage to reduce breakage risk.

## Visualized Disposal Logic

The following diagram illustrates the critical decision nodes for disposing of this specific chemical.



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Caption: Decision tree for segregation of **Methyl 2-(4-hydroxyphenoxy)acetate** waste streams to ensure RCRA compliance.

## Emergency Procedures: Spills & Exposure

In the event of a spill, the primary risk is not acute lethality, but widespread contamination and irritation.

## Spill Cleanup Protocol

- Isolate: Evacuate the immediate area (10-foot radius).
- PPE Up: Don nitrile gloves, goggles, and a lab coat.[3]
- Containment:
  - Solid Spill: Do not dry sweep (creates dust).[4] Cover with wet paper towels or use a HEPA-filtered vacuum dedicated to hazardous materials.
  - Liquid Spill: Absorb with vermiculite or sand.[5] Do not use combustible materials (like sawdust) if the solvent carrier is flammable.
- Decontamination: Wash the surface with a dilute soap solution. Avoid using strong bleach immediately, as it may react with phenolic residues; use a surfactant-based cleaner first.

## First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[2][4][6] The ester can hydrolyze on the moist surface of the eye, causing sustained irritation.
- Skin Contact: Wash with soap and water.[1][2][4][7] Do not use ethanol or solvents to wash skin, as this increases transdermal absorption.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11235667, **Methyl 2-(4-hydroxyphenoxy)acetate**. Retrieved from [[Link](#)]
- US Environmental Protection Agency (2024). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)]

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## Sources

- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. ehs.berkeley.edu](https://ehs.berkeley.edu) [ehs.berkeley.edu]
- [3. ehs.umich.edu](https://ehs.umich.edu) [ehs.umich.edu]
- [4. echemi.com](https://echemi.com) [echemi.com]
- [5. chemistry.unm.edu](https://chemistry.unm.edu) [chemistry.unm.edu]
- [6. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [7. lsuhsc.edu](https://lsuhsc.edu) [lsuhsc.edu]
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